

solvent systems for H-Gln(Trt)-OH coupling

DCM DMF

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Compound Focus: H-Gln(Trt)-OH

CAS No.: 102747-84-2

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Solvent Systems for Coupling

The table below summarizes solvent properties and recommendations for peptide coupling, particularly relevant for **H-Gln(Trt)-OH**.

Solvent/Mixture	Key Properties & Role in SPPS	Considerations for Coupling H-Gln(Trt)-OH
DCM (Dichloromethane)	Good for swelling polystyrene resins; unreactive to TFA. [1]	Seldom used alone in Fmoc chemistry as it reacts with piperidine; can be used in Boc protocols or DCM/DMF mixtures. [1]
DMF (N,N-Dimethylformamide)	Polar, dissolves most reagents; industry standard. [2] [1]	Can break down, releasing dimethylamine that removes Fmoc groups; use fresh or degassed. [1]
DCM/DMF Mixtures	Combines good resin swelling (DCM) with high polarity (DMF). [1]	Reported as superior to DMF or NMP alone for some syntheses; a practical choice. [1]

Solvent/Mixture	Key Properties & Role in SPPS	Considerations for Coupling H-Gln(Trt)-OH
NMP (N-Methyl-2-pyrrolidone)	More polar than DCM; efficient resin solvation. [1]	A common solvent of choice; watch for Fmoc-amino acid decomposition in solution over time. [1]
Green Binary Mixtures	Mixtures like DMSO/EtOAc or DMSO/2-MeTHF can replace DMF. [2]	Coupling is favored in less polar ratios (e.g., 2:8 DMSO/2-MeTHF). Adjusting ratio can suppress side reactions. [2]
Acetonitrile & THF	Excellent for PEG-based resins and coupling hindered amino acids. [1]	May be useful for difficult sequences involving sterically challenging residues. [1]

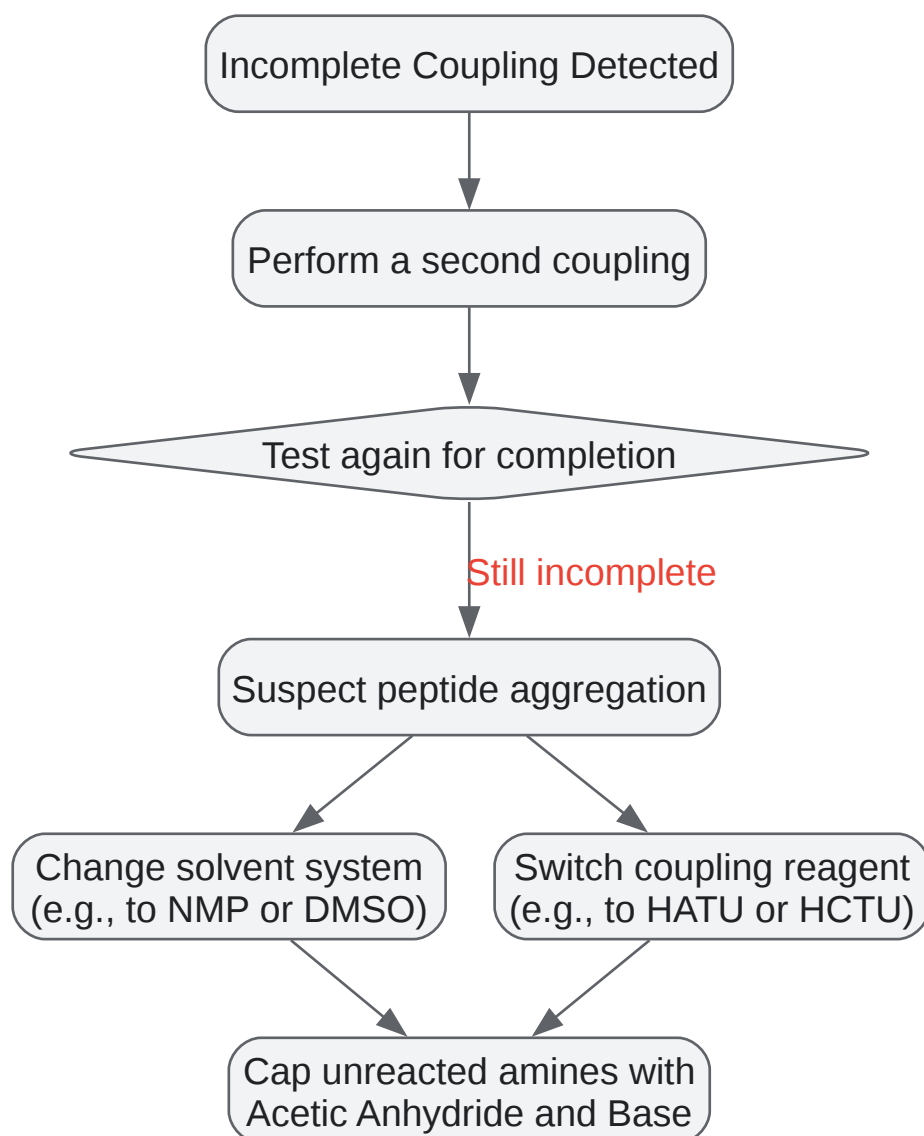
Troubleshooting Common Coupling Issues

Here are frequent problems and solutions presented in an FAQ format.

FAQ: How can I tell if my coupling reaction is complete? Coupling completion is typically monitored with colorimetric tests performed on a small sample of resin.

- **Kaiser Test (Ninhydrin Test):** The most common test. A **blue color** indicates the presence of a primary amine, meaning coupling is incomplete. A colorless or faint blue result means coupling is complete. [3]
- **Chloranil Test:** Used if the N-terminal amino acid is **proline or another secondary amine**. Blue beads indicate incomplete coupling. [3]
- **Bromophenol Blue Test:** Blue to blue-green beads suggest incomplete coupling, while yellow beads suggest completion. [3]

FAQ: The coupling is incomplete. What should I do? If a monitoring test indicates unreacted amine, proceed with this troubleshooting workflow.



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FAQ: What are the detailed protocols for these tests and procedures?

- **Kaiser Test:** Add 2-3 drops each of reagents A (ninhydrin in ethanol), B (phenol/ethanol/pyridine), and C (potassium cyanide in water) to resin beads. Heat at 110°C for 5 minutes and observe color. [3]
- **Standard Capping Procedure:** After washing resin with DMF, suspend it in a DMF solution containing acetic anhydride (50 equivalents) and pyridine or DIPEA (50 equivalents). Shake for 30 minutes, filter, and wash. [3]

Key Technical Notes for Your Content

- **Solvent Polarity as a Tool:** Recent research shows that using a **less polar solvent mixture for coupling** and a **more polar mixture for Fmoc removal** can optimize each step and reduce side-reactions. [2]
- **Handling DMF:** Always use high-quality, fresh DMF. Consider degassing to remove dimethylamine impurities if the peptide sequence is highly sensitive. [1]

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References

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